Application Notes and Protocols for Identifying Internalin Interaction Partners using Co-immunoprecipitation

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*internalin*
CAS No.:	*139948-71-3*
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Introduction to **Internalin**-Mediated Host Cell Invasion

Listeria monocytogenes, a facultative intracellular bacterium, is the causative agent of listeriosis, a severe foodborne illness. A key virulence strategy of this pathogen is its ability to invade non-phagocytic host cells, a process mediated by a family of surface proteins known as **internalin**s (Inls). The most extensively studied of these are **Internalin** A (InlA) and **Internalin** B (InlB). InlA interacts with the host cell receptor E-cadherin, facilitating the bacterium's entry into intestinal epithelial cells. InlB binds to the hepatocyte growth factor receptor, c-Met, and mediates invasion into a broader range of host cells, including hepatocytes and endothelial cells.

Understanding the molecular interactions between **internalin**s and their host cell partners is crucial for elucidating the mechanisms of Listeria pathogenesis and for the development of

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novel therapeutic interventions. Co-immunoprecipitation (Co-IP) coupled with mass spectrometry (MS) has emerged as a powerful technique to identify and characterize these protein-protein interactions within a cellular context. This document provides detailed application notes and protocols for utilizing Co-IP to discover and validate host protein interactors of **internalin**s.

Principle of Co-immunoprecipitation (Co-IP)

Co-immunoprecipitation is an antibody-based affinity purification technique used to enrich a specific protein (the "bait") and its interacting partners (the "prey") from a complex mixture, such as a cell lysate. The principle relies on the specific recognition of the bait protein by an antibody. This antibody is typically immobilized on a solid support, such as magnetic beads. When the cell lysate is incubated with the antibody-bead conjugate, the bait protein is captured. Any proteins that are endogenously bound to the bait protein will also be pulled down. Following a series of washes to remove non-specific binders, the entire protein complex is eluted and can be analyzed by various methods, most commonly by mass spectrometry to identify the unknown interaction partners.

Application: Identifying Host Factors in **Internalin**-Mediated Invasion

The application of Co-IP in the context of Listeria infection allows researchers to:

- Discover novel host cell proteins that directly or indirectly associate with **internalin**s during the invasion process.
- Validate suspected protein-protein interactions suggested by other methods (e.g., yeast two-hybrid screens).
- Elucidate the composition of signaling complexes that are assembled upon **internalin**-receptor engagement.
- Identify potential drug targets by interfering with critical host-pathogen interactions.

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Data Presentation: Key Host Signaling Proteins in Internalin Pathways

While comprehensive quantitative proteomics datasets from direct **internalin** Co-IP experiments are not readily available in the public domain, a significant body of research has identified key host proteins involved in the signaling cascades initiated by InlA and InlB. The following table summarizes these crucial interaction partners and their roles.

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Interacting Host Protein	Internalin Partner	Cellular Role in Invasion
E-cadherin (CDH1)	InlA	Direct receptor for InlA on epithelial cells, initiating bacterial entry.
c-Met	InlB	Receptor tyrosine kinase that, upon binding InlB, triggers a signaling cascade promoting internalization.
α-catenin & β-catenin	InlA-E-cadherin complex	Link E-cadherin to the actin cytoskeleton, crucial for generating the force needed for bacterial engulfment.
SRC kinase	InlA-E-cadherin complex	Activated upon InlA-E-cadherin engagement, leading to phosphorylation of downstream targets.
Phosphoinositide 3-kinase (PI3K)	InlB-c-Met complex	A key signaling molecule activated downstream of c-Met, involved in actin remodeling.
Clathrin	InlA-E-cadherin & InlB-c-Met complexes	Component of the endocytic machinery recruited to the site of bacterial entry.
Dynamin	InlA-E-cadherin & InlB-c-Met complexes	A GTPase essential for the scission of endocytic vesicles from the plasma membrane.
Hakai	InlA-E-cadherin complex	An E3 ubiquitin ligase that ubiquitinates E-cadherin, facilitating endocytosis.
Cbl	InlB-c-Met complex	An E3 ubiquitin ligase that ubiquitinates c-Met, promoting its internalization.

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Septins (e.g., MSF)	InlB-phagosomes	GTP-binding proteins that can form filaments and are recruited to the site of InlB-mediated entry, potentially acting as effectors.[1]

Experimental Protocols

A. General Co-immunoprecipitation Protocol for **Internalin** Interaction Partners

This protocol provides a general framework for performing a Co-IP experiment to identify host proteins interacting with a specific **internalin**. This can be adapted for either ectopically expressed (e.g., FLAG-tagged **internalin**) or endogenous **internalin** during infection.

Materials:

- Cell Culture: Human epithelial cell line (e.g., Caco-2 for InlA, HeLa or HepG2 for InlB)
- Listeria monocytogenesstrain: Wild-type or a strain expressing a tagged **internalin**
- Antibodies:
  - Primary antibody against the **internalin** of interest or the epitope tag (e.g., anti-FLAG).
  - Isotype control IgG (e.g., mouse IgG).
- Beads: Protein A/G magnetic beads.
- Buffers and Reagents:
  - Ice-cold Phosphate-Buffered Saline (PBS).
  - Co-IP Lysis Buffer: 50 mM Tris-HCl pH 7.4, 150 mM NaCl, 1 mM EDTA, 1% NP-40, with freshly added protease and phosphatase inhibitor cocktails.

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- Wash Buffer: Co-IP Lysis Buffer with a lower concentration of detergent (e.g., 0.1% NP-40).
- Elution Buffer: 0.1 M Glycine-HCl, pH 2.5-3.0 or SDS-PAGE sample buffer.
- Neutralization Buffer: 1 M Tris-HCl, pH 8.5.

Procedure:

- Cell Culture and Infection/Transfection:
  - Culture host cells to ~80-90% confluency.
  - For infection experiments, infect cells with Listeria monocytogenes at a suitable multiplicity of infection (MOI) for a predetermined time to allow for **internalin**-host protein interactions to occur.
  - For transfection experiments, transfect cells with a plasmid encoding the tagged **internalin** and allow for protein expression.
- Cell Lysis:
  - Wash the cells twice with ice-cold PBS.
  - Add ice-cold Co-IP Lysis Buffer to the cells and incubate on ice for 30 minutes with occasional gentle agitation.
  - Scrape the cells and transfer the lysate to a pre-chilled microcentrifuge tube.
  - Centrifuge the lysate at 14,000 x g for 15 minutes at 4°C to pellet cellular debris.
  - Carefully transfer the supernatant (cleared lysate) to a new pre-chilled tube.
- Pre-clearing the Lysate (Optional but Recommended):
  - Add Protein A/G magnetic beads (without antibody) to the cleared lysate.
  - Incubate for 1 hour at 4°C with gentle rotation to reduce non-specific binding to the beads.

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- Place the tube on a magnetic rack and transfer the pre-cleared lysate to a new tube.

- Immunoprecipitation:
  - Add the primary antibody (or control IgG) to the pre-cleared lysate.
  - Incubate overnight at 4°C with gentle rotation.
  - Add pre-washed Protein A/G magnetic beads to the lysate-antibody mixture.
  - Incubate for 2-4 hours at 4°C with gentle rotation to allow the antibody-antigen complexes to bind to the beads.
- Washing:
  - Place the tube on a magnetic rack to capture the beads.
  - Carefully aspirate and discard the supernatant.
  - Resuspend the beads in 1 ml of ice-cold Wash Buffer.
  - Repeat the wash step 3-5 times to remove non-specifically bound proteins.
- Elution:
  - After the final wash, remove all residual wash buffer.
  - Elute the protein complexes from the beads by adding Elution Buffer and incubating for 5-10 minutes at room temperature.
  - Alternatively, for direct analysis by SDS-PAGE, resuspend the beads in 1X SDS-PAGE sample buffer and boil for 5-10 minutes.
  - If using an acidic elution buffer, immediately neutralize the eluate by adding Neutralization Buffer.
- Analysis:

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- The eluted proteins can be analyzed by Western blotting to confirm the presence of the bait protein and known interactors.
- For the discovery of novel interaction partners, the eluate should be subjected to in-solution or in-gel digestion with trypsin followed by analysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

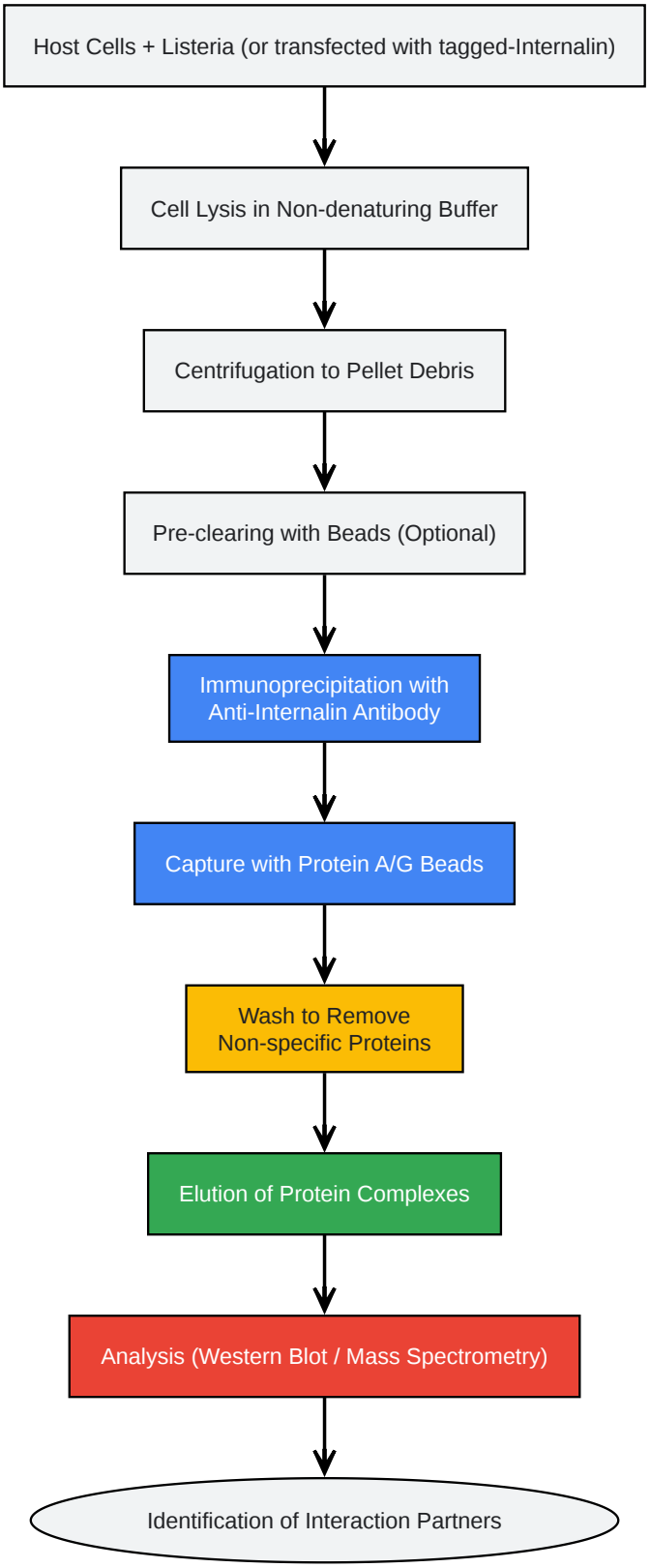
B. Mass Spectrometry Data Analysis Workflow

- Peptide and Protein Identification: Raw MS data should be searched against a human protein database (e.g., UniProt) using a search engine like Mascot or Sequest.
- Filtering and Quantification: Identified proteins should be filtered to a high confidence level (e.g., <1% false discovery rate). Label-free quantification (LFQ) or isobaric labeling (e.g., TMT, iTRAQ) can be used to determine the relative abundance of proteins in the Co-IP samples compared to control samples.
- Identification of Specific Interactors: True interaction partners should be significantly enriched in the **internalin** Co-IP compared to the control IgG Co-IP. Statistical analysis, such as a t-test or specialized algorithms like SAINT (Significance Analysis of INTeractome), can be used to identify high-confidence interactors.

Mandatory Visualizations

Co-immunoprecipitation Experimental Workflow

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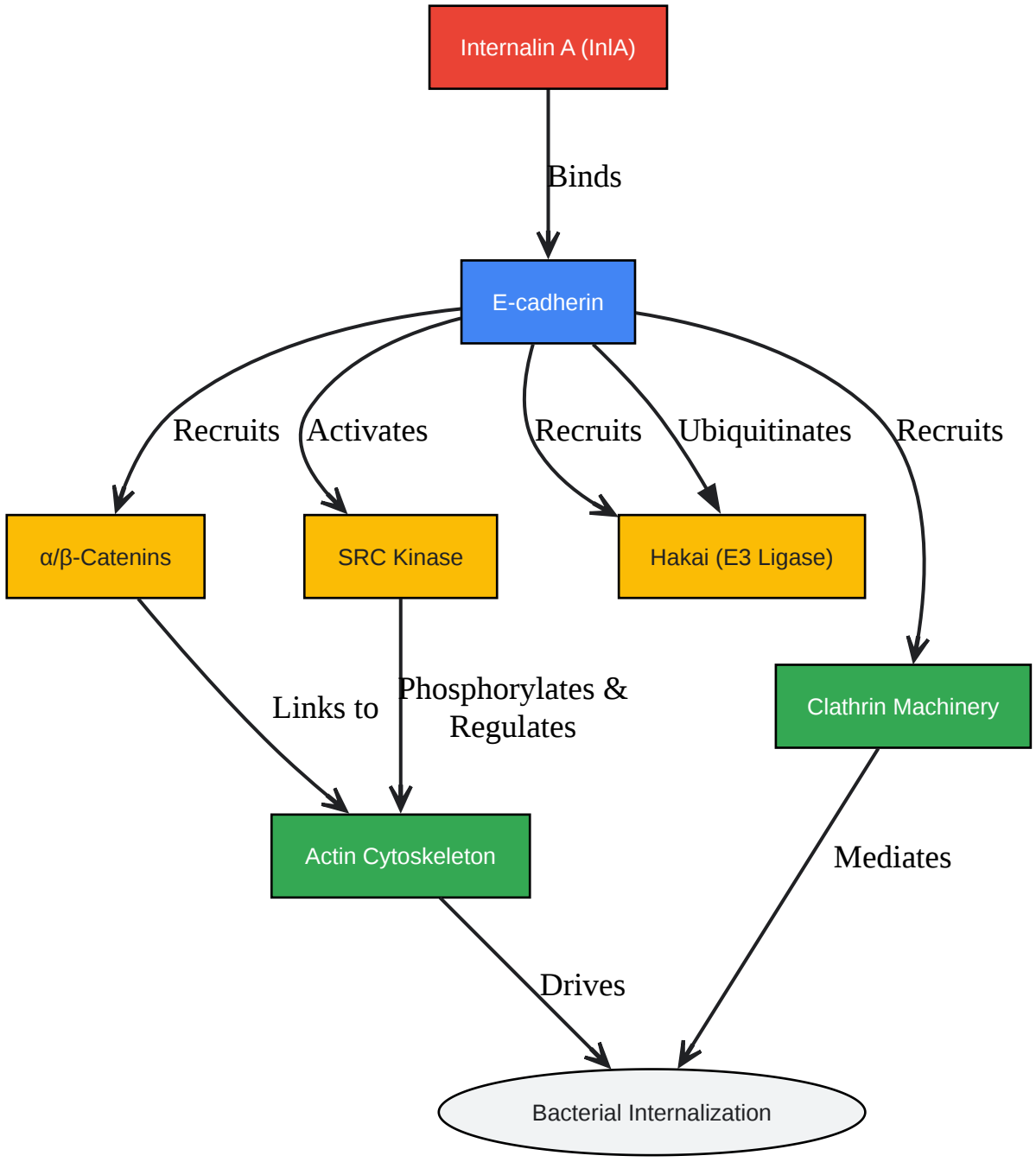


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Caption: Workflow for Co-immunoprecipitation.

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Internalin A (InlA) Signaling Pathway

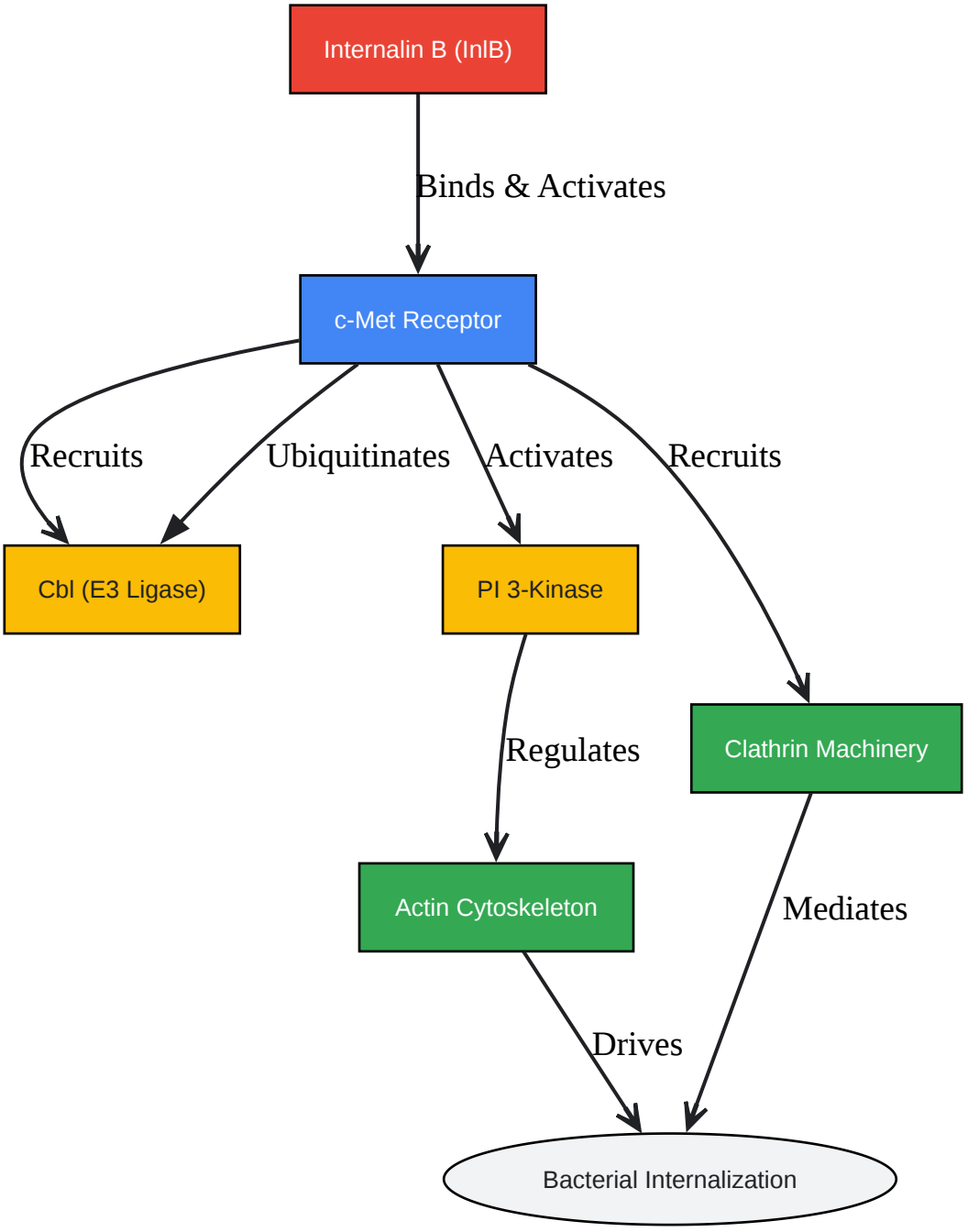


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Caption: InlA-mediated signaling pathway.

Internalin B (InlB) Signaling Pathway

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- To cite this document: BenchChem. [Application Notes and Protocols for Identifying Internalin Interaction Partners using Co-immunoprecipitation]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1178846/docs#application-notes-and-protocols-for-identifying-internalin-interaction-partners-using-co-immunoprecipitation]

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